

# From Traditional Remedy to Modern Molecular Target

Author: Smolecule Technical Support Team. Date: February 2026

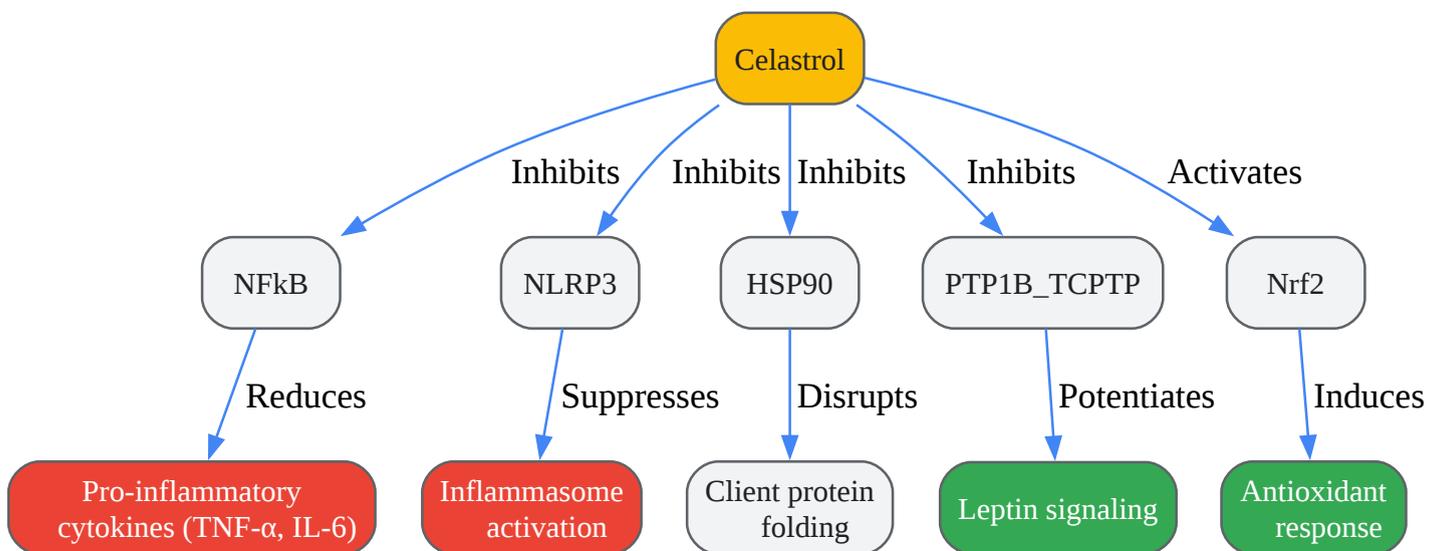
## Compound Focus: Celastrol

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Research has shown that **celastrol**'s therapeutic effects are primarily mediated through the modulation of key inflammatory and cellular stress pathways. The diagram below illustrates the core signaling pathways targeted by **celastrol**.



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Core signaling pathways targeted by **celastrol**.

## Experimental Models and Therapeutic Efficacy

Preclinical studies across diverse disease models have substantiated **celastrol**'s historical uses and revealed new applications. Key experimental findings are summarized in the table below.

Disease Area	Experimental Model	Reported Efficacy & Key Mechanisms	Citations
<b>Rheumatoid Arthritis (RA)</b>	Rat adjuvant arthritis (AA); Mouse collagen-induced arthritis (CIA); Human RA fibroblast-like synoviocytes (RA-FLS)	Reduced arthritis severity, modulated pro-inflammatory cytokines/chemokines, rebalanced Th17/Treg cells, inhibited synovial fibroblast invasion, protected against bone/cartilage damage.	[1] [2]
<b>Multiple Sclerosis (MS)</b>	Experimental autoimmune encephalomyelitis (EAE) in mice/rats	Modulated Th17 responses, shifted Th1 toward Th2 response, increased anti-inflammatory IL-10, inhibited NF-κB and TLR2 expression.	[1]
<b>Systemic Lupus Erythematosus (SLE)</b>	BW F1 mice; BALB/c mice	Decreased urine protein excretion, TGF-β production, and serum autoantibody levels.	[1]
<b>Obesity / Metabolic Disease</b>	Diet-induced obese (DIO) mice; <i>db/db</i> mice	Potent leptin sensitizer: reduced food intake and body weight, increased energy expenditure. Improved insulin resistance and lipid metabolism.	[3] [1]
<b>Neurodegenerative Diseases</b>	MPTP mouse model (Parkinson's); Transgenic models (Alzheimer's)	Protected against neuronal apoptosis, reduced oxidative stress and pro-inflammatory cytokines, induced neuroprotective heat-shock proteins.	[1]

Disease Area	Experimental Model	Reported Efficacy & Key Mechanisms	Citations
Cancer	Various <i>in vitro</i> cancer cell lines and <i>in vivo</i> animal models	Induced apoptosis, inhibited proliferation, migration, invasion, and angiogenesis via PI3K/Akt, NF-κB, Bcl-2/Bax, and ROS/JNK pathways.	[4] [1]

## Research Protocols: Key Experimental Methodologies

For researchers aiming to investigate **celastrol**'s mechanisms, the following established protocols provide a methodological foundation.

### 1. Assessing Anti-Inflammatory Activity via NF-κB Pathway Inhibition

- **Objective:** To evaluate the effect of **celastrol** on the NF-κB signaling pathway in macrophages.
- **Cell Line:** RAW 264.7 murine macrophage-like cells.
- **Treatment:** Pre-treat cells with **celastrol** (e.g., 0.5–2 μM) for 2 hours, then stimulate with LPS (e.g., 100 ng/mL) for 15-30 minutes to activate NF-κB.
- **Key Readouts:**
  - **Western Blot:** Analyze nuclear and cytoplasmic fractions for NF-κB p65 subunit translocation. Degradation of IκBα in cytoplasmic fractions.
  - **ELISA:** Measure TNF-α, IL-6, and IL-1β levels in cell culture supernatants.
  - **EMSA:** Confirm NF-κB DNA binding activity in nuclear extracts.

### 2. Evaluating Anti-Cancer Efficacy through Apoptosis Induction

- **Objective:** To determine the pro-apoptotic effect of **celastrol** on cancer cells.
- **Cell Lines:** A549 (lung), MCF-7 (breast), HepG2 (liver) cancer cells.
- **Treatment:** Treat cells with a range of **celastrol** concentrations (e.g., 0.1–5 μM) for 24-48 hours.
- **Key Readouts:**
  - **MTT Assay:** Assess cell viability and calculate IC50 values.
  - **Flow Cytometry:** Use Annexin V-FITC/PI staining to quantify apoptotic cell population.
  - **Western Blot:** Analyze cleavage of caspase-3 and PARP, and changes in Bcl-2/Bax ratio.

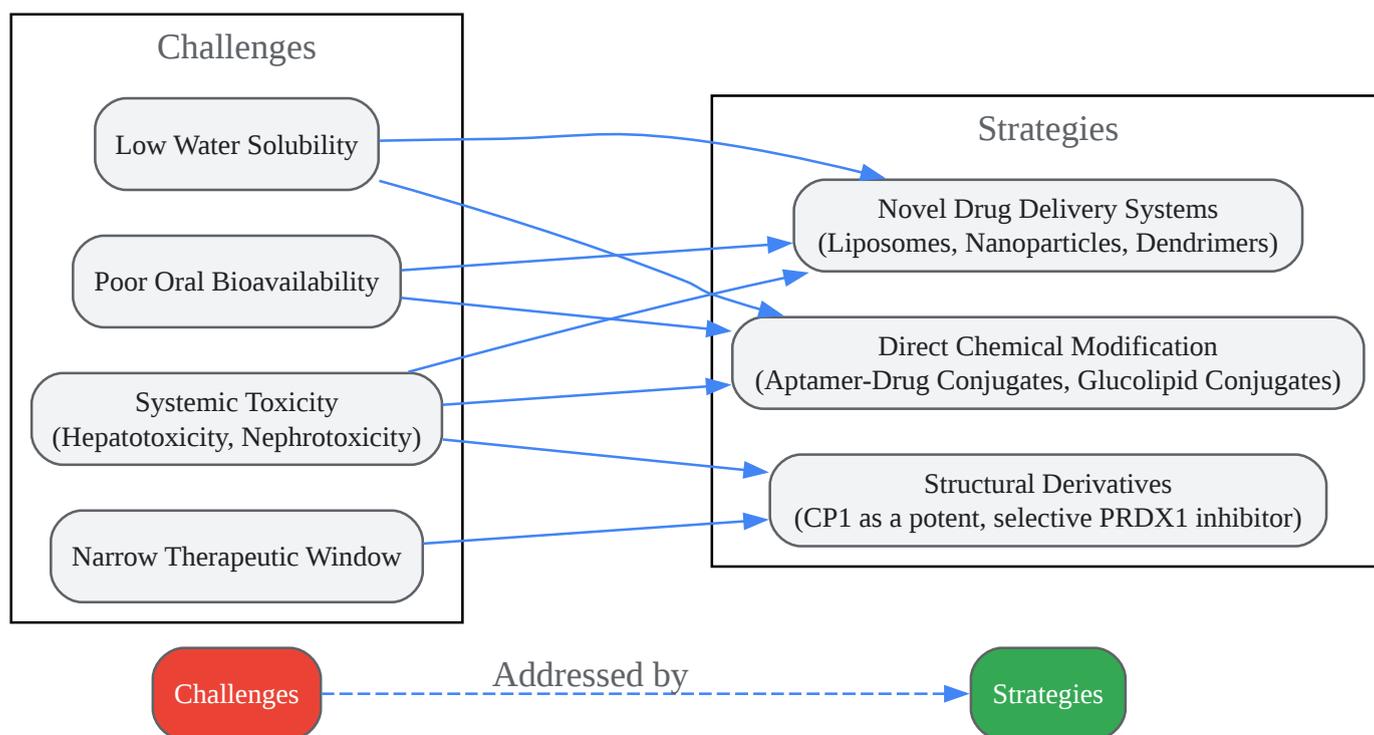
### 3. Investigating Leptin Sensitization for Obesity

- **Objective:** To confirm **celastrol**'s role as a leptin sensitizer in a diet-induced obesity model.
- **Animal Model:** C57BL/6 male mice fed a high-fat diet for 10-12 weeks.

- **Treatment:** Administer **celastrol** (e.g., 100 µg/kg, i.p. or oral gavage) daily for 2-4 weeks.
- **Key Readouts:**
  - **Food Intake & Body Weight:** Measured daily.
  - **Biochemical Analysis:** Monitor blood glucose and leptin levels.
  - **Immunohistochemistry/Western Blot:** Analyze p-STAT3 levels in hypothalamic tissue sections.

## Current Research Focus and Clinical Translation Challenges

Despite its potent activity, **celastrol** faces significant challenges for clinical application. The search for viable solutions is a major focus of contemporary research, as visualized below.



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Major research challenges and strategic solutions for **celastrol**.

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To cite this document: Smolecule. [From Traditional Remedy to Modern Molecular Target]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548363#celastrol-historical-use-in-traditional-medicine>]

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